

Safety and handling of 6-amino-1,3-naphthalenedisulfonic acid

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Compound of Interest

Compound Name: 1,3-Naphthalenedisulfonic acid, 6-amino-

Cat. No.: B085843

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An In-depth Technical Guide to the Safety and Handling of 6-Amino-1,3-naphthalenedisulfonic Acid

Introduction

6-Amino-1,3-naphthalenedisulfonic acid is a sulfonated aromatic amine used in chemical synthesis and research. Due to its chemical nature, a comprehensive understanding of its properties and associated hazards is essential for ensuring the safety of laboratory personnel and the integrity of research outcomes. This guide provides detailed technical information on the safe handling, storage, emergency procedures, and disposal of this compound, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

A summary of the key identification and physical properties of 6-amino-1,3-naphthalenedisulfonic acid is provided below. This data is fundamental for its appropriate handling and management in a laboratory setting.

Property	Value	Reference
Chemical Name	6-Amino-1,3-naphthalenedisulfonic acid	[1]
Synonyms	6-aminonaphthalene-1,3-disulphonic acid	[1]
CAS Number	118-33-2	[1]
Molecular Formula	C ₁₀ H ₉ NO ₆ S ₂	[2][3]
Molecular Weight	303.31 g/mol	[2][3]
Appearance	Light brown needles (based on isomer data)	[4]

Hazard Identification and Toxicology

The primary known hazard of 6-amino-1,3-naphthalenedisulfonic acid is acute oral toxicity.[2] However, related isomers exhibit corrosive and irritant properties, which should be considered as potential, unconfirmed hazards when handling this compound.

Hazard Class	Hazard Statement	GHS Code	Reference
Acute Toxicity, Oral	Harmful if swallowed	H302	[2]
Potential Skin Corrosion/Irritation	Causes severe skin burns and eye damage	H314	Hazard associated with isomer CAS 86-65-7[4][5]
Potential Serious Eye Damage/Irritation	Causes serious eye damage	H318	Hazard associated with isomer CAS 86-65-7[5][6]
Potential Respiratory Irritation	May cause respiratory irritation	H335	Hazard associated with isomer CAS 86-65-7[6][7]

Routes of Exposure and Symptoms:

- Ingestion: Harmful if swallowed, may cause gastrointestinal tract burns.[2][4]
- Inhalation: May cause chemical burns to the respiratory tract and irritation.[4][6]
- Skin Contact: May cause skin burns or irritation upon contact.[4][6]
- Eye Contact: May cause serious eye damage or burns.[4][6]

Experimental Protocols: Safe Handling and Storage

Adherence to strict protocols is critical to minimize exposure and ensure safety. The following sections detail the necessary procedures for handling and storing 6-amino-1,3-naphthalenedisulfonic acid.

Engineering Controls and Personal Protective Equipment (PPE)

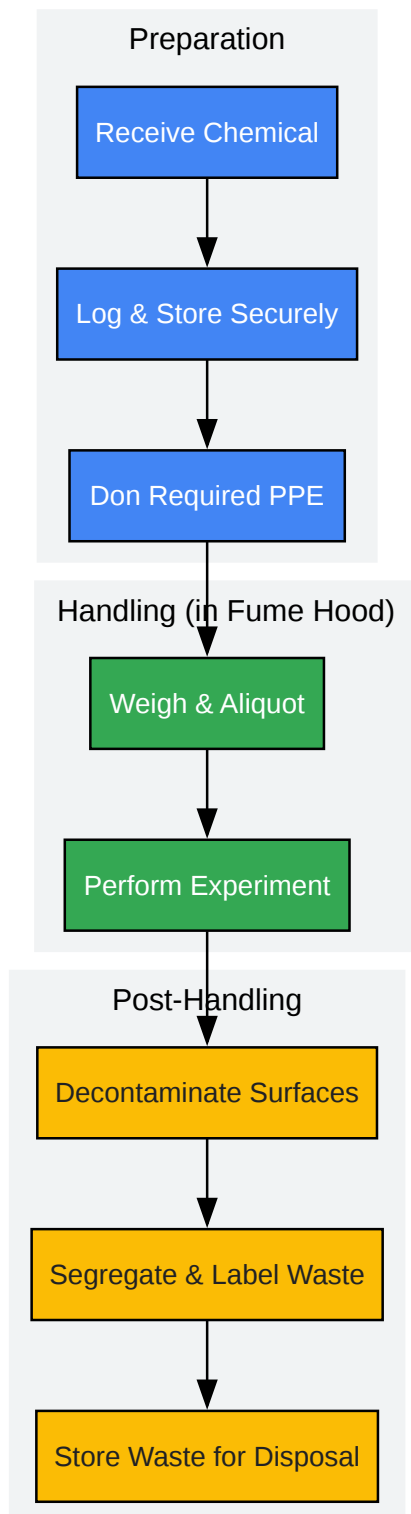
- Engineering Controls: Always handle this chemical within a certified chemical fume hood to minimize inhalation exposure.[6] Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[4][5][8]
- Personal Protective Equipment:
 - Eye Protection: Wear chemical safety goggles or a face shield conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[6][8]
 - Skin Protection: Wear impervious protective gloves (e.g., nitrile) and a lab coat.[6][9] Contaminated clothing should be removed immediately and washed before reuse.[4]
 - Respiratory Protection: If working outside a fume hood or if dust generation is unavoidable, use a NIOSH/MSHA-approved respirator with a particulate filter (conforming to EN 143).[8][10]

General Laboratory Handling Protocol

- Preparation: Before handling, ensure all necessary engineering controls are operational and all required PPE is correctly donned.

- Aliquotting: Minimize the generation of dust when weighing or transferring the solid material.
[4] Use a chemical fume hood for these operations.
- Procedure: Avoid all direct contact with the skin, eyes, and clothing.[10]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[4][7] Decontaminate all work surfaces and equipment.
- Storage: Store the compound in its original, tightly closed container.[4][10] The storage area should be cool, dry, and well-ventilated, away from incompatible materials such as strong oxidizing agents.[4][8]

Diagram 1: Standard Laboratory Handling Workflow



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Caption: A workflow for the safe handling of 6-amino-1,3-naphthalenedisulfonic acid.

Emergency Procedures

Immediate and appropriate responses to emergencies such as spills, fires, or personnel exposure are crucial.

First Aid Measures

The following table outlines the recommended first aid responses to various routes of exposure. Seek immediate medical attention in all cases of significant exposure.[\[5\]](#)

Exposure Route	First Aid Protocol
Inhalation	Remove the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration. Seek immediate medical attention. [4] [5]
Skin Contact	Immediately remove all contaminated clothing. [5] Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. [4] [5]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [5] Remove contact lenses if present and easy to do. Seek immediate medical attention. [6]
Ingestion	Do NOT induce vomiting. [5] If the victim is conscious, rinse their mouth with water and give a cupful of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [4]

Fire-Fighting Measures

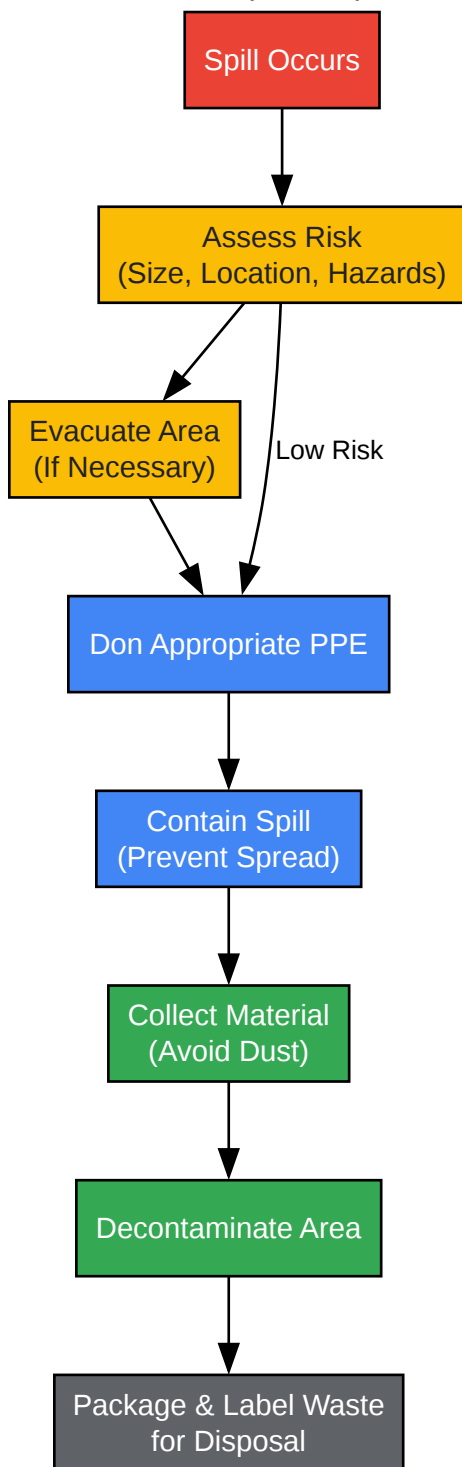
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[7\]](#)[\[10\]](#)[\[11\]](#)

- **Specific Hazards:** Thermal decomposition may produce hazardous gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and sulfur oxides (SO_x).[\[5\]](#)[\[8\]](#)[\[10\]](#)
- **Protective Equipment:** Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand mode.[\[5\]](#)[\[7\]](#)
[\[12\]](#)

Accidental Release Measures

- **Evacuate:** Evacuate non-essential personnel from the spill area.
- **Ventilate:** Ensure adequate ventilation of the area.
- **Protect:** Wear the appropriate PPE as described in Section 3.1, including respiratory protection.
- **Contain:** Prevent the spill from entering drains or waterways.[\[6\]](#)[\[7\]](#)
- **Clean-up:** Carefully sweep or vacuum the spilled material to avoid generating dust.[\[4\]](#)[\[10\]](#)
Place the material into a suitable, labeled container for disposal.
- **Decontaminate:** Clean the spill site thoroughly after the material has been collected.[\[4\]](#)[\[10\]](#)

Diagram 2: Accidental Spill Response Protocol



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Caption: A logical workflow for responding to an accidental laboratory spill.

Disposal Considerations

Waste material must be treated as hazardous. All waste containing 6-amino-1,3-naphthalenedisulfonic acid should be disposed of in accordance with federal, state, and local environmental regulations.[9][10]

- Procedure: Do not mix with other waste.[9] Collect surplus and non-recyclable material in a suitable, sealed container. Contact a licensed professional waste disposal service to arrange for removal.[7][9]
- Contaminated Packaging: Dispose of contaminated containers as unused product.[7]

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